colorimetric assay procedure for trace nickel detection

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Compound of Interest

Compound Name: *2-Furildioxime monohydrate*

Cat. No.: *B13895311*

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Application Note: High-Sensitivity Colorimetric Determination of Trace Nickel in Pharmaceutical Matrices via Oxidative Dimethylglyoxime Complexation

Executive Summary

This guide details a robust, high-sensitivity protocol for the colorimetric quantification of trace Nickel (Ni) in pharmaceutical and biological samples. While Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is the gold standard for elemental impurity analysis under ICH Q3D guidelines, many laboratories require a cost-effective, rapid screening alternative.

This protocol utilizes the Oxidative Dimethylglyoxime (DMG) method. Unlike the standard gravimetric method which precipitates Ni, this procedure employs an oxidizing agent (Bromine or Iodine) to generate a soluble, intensely colored Wine-Red Nickel(IV)-DMG complex. This shift allows for spectrophotometric detection with significantly lower Limits of Detection (LOD) suitable for verifying compliance with Class 2A elemental impurity limits.

Regulatory & Scientific Context

Regulatory Limits (ICH Q3D & USP <232>)

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Nickel is classified as a Class 2A impurity (high likelihood of occurrence, moderate toxicity). It is a common contaminant from stainless steel manufacturing equipment and hydrogenation catalysts.

Route of Administration	Permitted Daily Exposure (PDE)	Concentration Limit (Option 1)*
Oral	200 µ g/day	20 µg/g (ppm)
Parenteral	20 µ g/day	2 µg/g (ppm)
Inhalation	6 µ g/day	0.5 µg/g (ppm)

*Based on a maximum daily dose of 10 g. Adjust limits based on actual dosing.

Principles of the Assay

The classical Ni-DMG reaction produces a red precipitate (

). However, for trace analysis, precipitation causes light scattering and nonlinearity. In this Oxidative Protocol:

- Oxidation: Ni(II) is oxidized to Ni(IV) (or Ni(III)) using Bromine water in an alkaline medium.
- Complexation: The oxidized nickel reacts with DMG to form a soluble, negatively charged complex, likely

  .
- Detection: This complex exhibits a stable, intense absorbance maximum at 445 nm.

Reagents & Materials

Critical Quality Attribute: All water used must be Type I Deionized (DI) Water (18.2 MΩ·cm) to prevent background metal contamination.

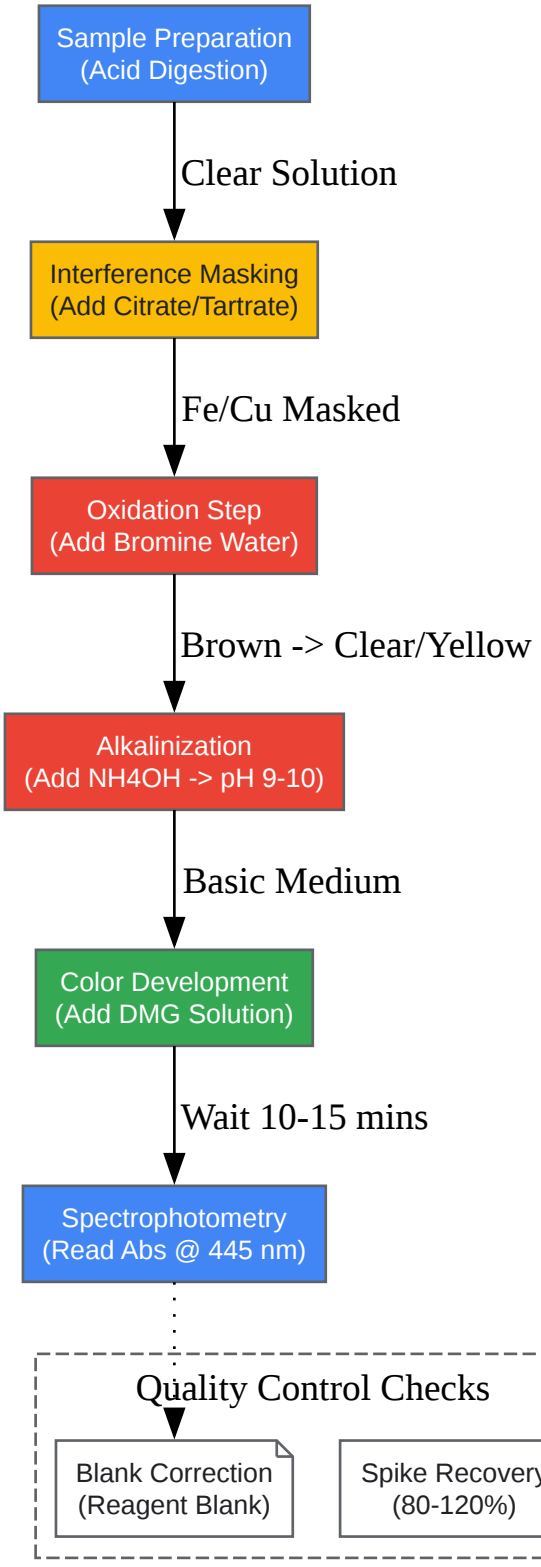
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Reagent	Grade	Preparation / Notes
Nickel Standard Stock	NIST Traceable	1000 ppm (1 mg/mL) in 2% HNO_3.
Dimethylglyoxime (DMG)	ACS Reagent	1% w/v in Ethanol: Dissolve 1.0 g DMG in 100 mL 95% Ethanol.
Bromine Water	Saturated	Caution: Toxic/Volatile. Prepare in fume hood. Shake water with excess liquid bromine.
Ammonium Hydroxide	Trace Metal Grade	Concentrated (28-30% NH_3) and 1:1 Dilution.
Citric Acid / Na-Citrate	ACS Reagent	10% w/v Solution: Used as a masking agent for Iron (Fe).
Hydrochloric Acid	Trace Metal Grade	1:1 Dilution for pH adjustment.

Experimental Protocol

Workflow Visualization

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Figure 1: Step-by-step workflow for the oxidative Ni-DMG colorimetric assay.

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Step-by-Step Procedure

Step 1: Sample Digestion (If required)

- For solid pharmaceuticals: Weigh 1.0 g of sample. Digest with 10 mL HNO_3 and 2 mL H_2O_2 on a hot plate until clear. Evaporate to near dryness and reconstitute in 20 mL DI water.
- Note: Ensure all nitric acid fumes are removed as strong acid can interfere with pH buffering.

Step 2: Interference Masking

- Transfer 10 mL of sample solution (or standard) into a 50 mL volumetric flask.
- Add 5 mL of 10% Citric Acid solution.
- Mechanism:[1][2][3] Citrate chelates Iron (Fe) and other transition metals, preventing them from precipitating as hydroxides when ammonia is added.

Step 3: Oxidation

- Add 1-2 mL of Saturated Bromine Water to the flask.
- Swirl gently. The solution should turn a yellow/orange hue.
- Allow to stand for 1 minute.
- Critical: This step oxidizes Ni(II) to the higher valence state required for the soluble complex.

Step 4: Alkalinization

- Dropwise, add Ammonium Hydroxide (1:1) until the bromine color (orange/brown) disappears (decolorization indicates neutralization of excess bromine).
- Add an excess of 2 mL of Ammonium Hydroxide.
- Target pH: 9.0 – 10.0.

Step 5: Color Development

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- Add 2 mL of 1% DMG (Ethanolic) solution.
- Dilute to the 50 mL mark with DI water.
- Mix thoroughly.
- Wait Time: Allow the reaction to proceed for 10 minutes. The color is stable for approximately 30-40 minutes.

Step 6: Measurement

- Set the spectrophotometer wavelength to 445 nm.
- Zero the instrument using a Reagent Blank (DI water + all reagents excluding Nickel).
- Measure Absorbance.[1][4]

Data Analysis & Validation

Calibration Curve Construction

Prepare a working standard series from the 1000 ppm stock.

- Working Stock: Dilute 1000 ppm -> 10 ppm (10 µg/mL).
- Standards: 0.5, 1.0, 2.0, 4.0, 5.0 ppm (mg/L).

Standard Concentration (ppm)	Expected Absorbance (AU) @ 445 nm
0.0 (Blank)	0.000
0.5	0.120 - 0.150
1.0	0.250 - 0.280
2.0	0.500 - 0.550
5.0	1.200 - 1.300

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Note: Absorbance values are indicative and depend on path length (1 cm cuvette) and instrument sensitivity.

Calculation

Validation Criteria (Self-Validating System)

- Linearity:

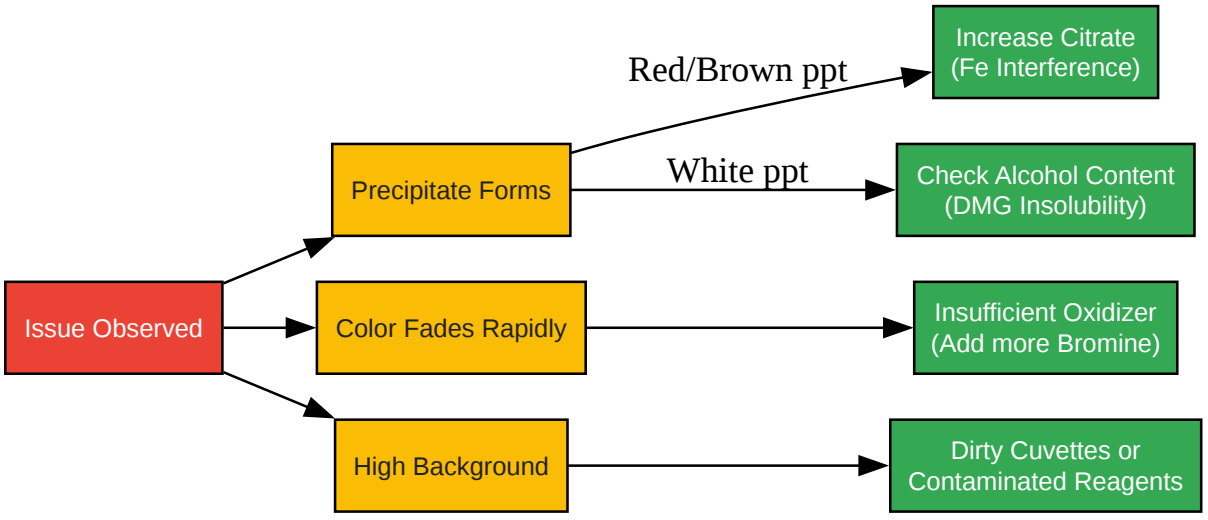
  .

- Precision: Relative Standard Deviation (RSD) < 5% for triplicates.

- Accuracy: Spike recovery between 85% - 115%.

Troubleshooting & Interferences

Mechanistic Troubleshooting Logic



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Figure 2: Decision tree for troubleshooting common assay anomalies.

Common Interferences

- Iron (Fe): Causes red/brown precipitation. Solution: Ensure sufficient Citrate or Tartrate is added before making the solution alkaline.

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- Copper (Cu): Can form a blue complex. Solution: If Cu > 10 ppm, extract Ni-DMG with chloroform first, then back-extract into acid, or use Sodium Thiosulfate as a specific mask (though Thiosulfate can interfere with oxidation, so extraction is preferred for high Cu).
- Cobalt (Co): Consumes DMG.[5] Solution: Add excess DMG reagent.[5][6]

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